Advanced Research Applications of Deuterated Nordeprenyl

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Compound of Interest

Compound Name:	*Nordeprenyl-d5*
CAS No.:	*1189725-08-3*
Cat. No.:	*B563943*

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From Bioanalytical Precision to Metabolic Stability Profiling

Executive Summary

Nordeprenyl (N-desmethylselegiline) is the primary active metabolite of Selegiline (L-deprenyl), a selective irreversible MAO-B inhibitor used in Parkinson's disease. While Nordeprenyl retains therapeutic MAO-B inhibitory activity, it undergoes further metabolism into vasoactive and psychotropic amphetamine derivatives.

The incorporation of deuterium (

H) into the Nordeprenyl scaffold represents a critical area of research. This guide details the technical applications of Deuterated Nordeprenyl, ranging from its established role as a gold-standard Internal Standard (IS) in LC-MS/MS bioanalysis to its emerging utility in Kinetic Isotope Effect (KIE) studies designed to modulate metabolic clearance and reduce amphetamine burden.

Part 1: Chemical Identity & Physical Properties

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To utilize deuterated Nordeprenyl effectively, researchers must understand the specific isotopologue being used. The position of the deuterium label dictates the application.

Property	Specification
Chemical Name	(R)-N-(1-(phenyl-d5)propan-2-yl)prop-2-yn-1-amine (Common "d5" variant)
Parent Compound	Nordeprenyl (Desmethylselegiline)
Common Isotopologues	d5-Nordeprenyl (Phenyl ring label), d3-Nordeprenyl (Methyl label), d2-Nordeprenyl (Propargyl label)
Molecular Weight	~192.30 g/mol (d5 variant) vs 187.28 g/mol (Unlabeled)
pKa	~8.9 (Amine)
Solubility	Methanol, Acetonitrile, DMSO (Stock solutions typically 1 mg/mL)

Strategic Selection of Isotopologues

- For Bioanalysis (Quantitation): Use d5-Nordeprenyl (phenyl ring labeled). The +5 Da mass shift prevents "cross-talk" from the natural M+1 and M+2 isotopes of the analyte. The label on the ring is metabolically stable and does not exchange with solvent protons.

- For Metabolic Mechanism (KIE): Use d2-Nordeprenyl (labeled at the propargyl

  -carbon) or d1-Nordeprenyl (labeled at the methine position). These positions are sites of enzymatic attack (CYP450), allowing researchers to measure the primary Kinetic Isotope Effect.

Part 2: Bioanalytical Quantitation (LC-MS/MS)

Core Directive: The most prevalent application of deuterated Nordeprenyl is as an Internal Standard (IS) to correct for matrix effects, extraction efficiency, and ionization variability in biological matrices (plasma, urine).

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Protocol: High-Sensitivity Quantitation in Plasma

Objective: Quantify Nordeprenyl in human plasma with a Lower Limit of Quantitation (LLOQ) of 0.1 ng/mL using d5-Nordeprenyl as the IS.

1. Sample Preparation (Liquid-Liquid Extraction)

- Step 1: Aliquot 200

  L of plasma into a 1.5 mL Eppendorf tube.

- Step 2: Add 20

  L of d5-Nordeprenyl Working Solution (100 ng/mL in 50:50 MeOH:H

  O). Crucial: Equilibrate for 5 mins to allow IS to bind to plasma proteins similarly to the analyte.

- Step 3: Add 50

  L of 1M Carbonate Buffer (pH 9.8) to ensure the amine is uncharged (free base form) for optimal extraction.

- Step 4: Add 1 mL of MTBE (Methyl tert-butyl ether). Vortex vigorously for 5 minutes.

- Step 5: Centrifuge at 10,000 x g for 5 minutes at 4°C.

- Step 6: Transfer the organic (upper) supernatant to a clean glass tube. Evaporate to dryness under nitrogen at 40°C.

- Step 7: Reconstitute in 100

  L of Mobile Phase (90:10 Water:Acetonitrile + 0.1% Formic Acid).

2. LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Waters XSelect HSS T3, 2.1 x 100 mm, 2.5

  m).

- Mobile Phase A: 0.1% Formic Acid in Water.

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- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 4 minutes.
- Ionization: Electrospray Positive (ESI+).

MRM Transitions (Multiple Reaction Monitoring):

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Rationale
Nordeprenyl	188.1	91.1	20	Tropylium ion (Benzyl cleavage)
Nordeprenyl	188.1	119.1	15	Loss of propargyl group
d5-Nordeprenyl (IS)	193.1	96.1	20	d5-Tropylium ion (Specific to IS)

> *Technical Insight: Deuterated compounds on Reverse Phase chromatography often elute slightly earlier than their non-deuterated counterparts (approx. 0.05 - 0.1 min shift) due to the slightly lower lipophilicity of the C-D bond compared to C-H. Ensure your integration windows account for this shift.*

Part 3: Metabolic Stability & Kinetic Isotope Effect (KIE)

Core Directive: Researchers use deuterated Nordeprenyl to probe the mechanism of CYP450-mediated dealkylation. This is vital for "Deuterium Switch" drug design—aiming to slow the formation of toxic metabolites.

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The Metabolic Liability

Nordeprenyl is metabolized by CYP2B6 and CYP2C19.[1]

- N-dealkylation (Propargyl removal): Yields Amphetamine (active, potential abuse liability).
- Hydroxylation: Minor pathway.

By deuterating the propargyl position (C-H

C-D), the C-D bond cleavage becomes the rate-limiting step. Because the C-D bond has a lower zero-point energy, the activation energy for cleavage is higher.

Experimental Workflow: In Vitro Microsomal Stability

Objective: Determine the Intrinsic Clearance (

) and KIE of d2-Nordeprenyl vs. Nordeprenyl.

- Incubation System: Human Liver Microsomes (HLM) at 0.5 mg protein/mL.
- Substrate Conc: 1

  M (below

  to ensure first-order kinetics).
- Reaction:
  - Pre-incubate microsomes + Substrate (d2-Nordeprenyl or Unlabeled) in Phosphate Buffer (pH 7.4) for 5 min at 37°C.
  - Initiate with NADPH-regenerating system.
- Sampling: Quench aliquots at 0, 5, 10, 20, 30, and 60 mins into ice-cold Acetonitrile containing IS.
- Calculation: Plot ln(% remaining) vs. time. The slope is

  .

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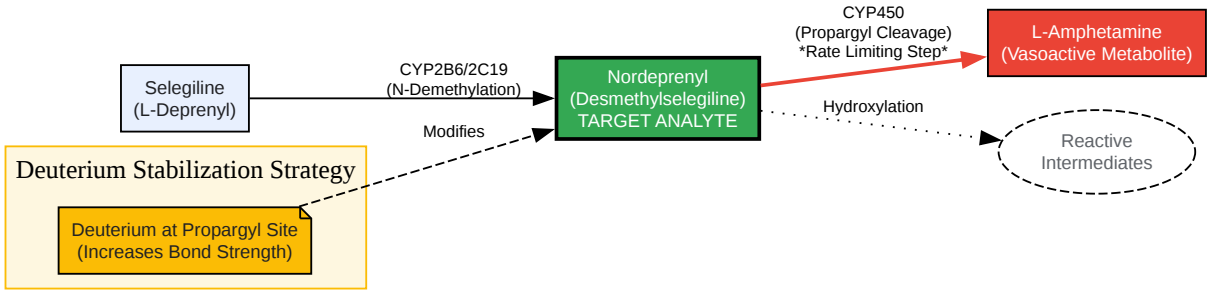
- KIE Calculation:

> *Interpretation: A KIE > 2.0 indicates a significant primary isotope effect. This suggests that deuteration at this site significantly slows metabolism, potentially reducing the systemic burden of amphetamine metabolites in an in vivo setting.*

Part 4: Visualizations

Diagram 1: Metabolic Pathway & Deuterium Stabilization Strategy

This diagram illustrates the degradation of Selegiline to Nordeprenyl and subsequently to Amphetamine. It highlights the specific bonds where Deuterium substitution (D) can arrest metabolism.[2]



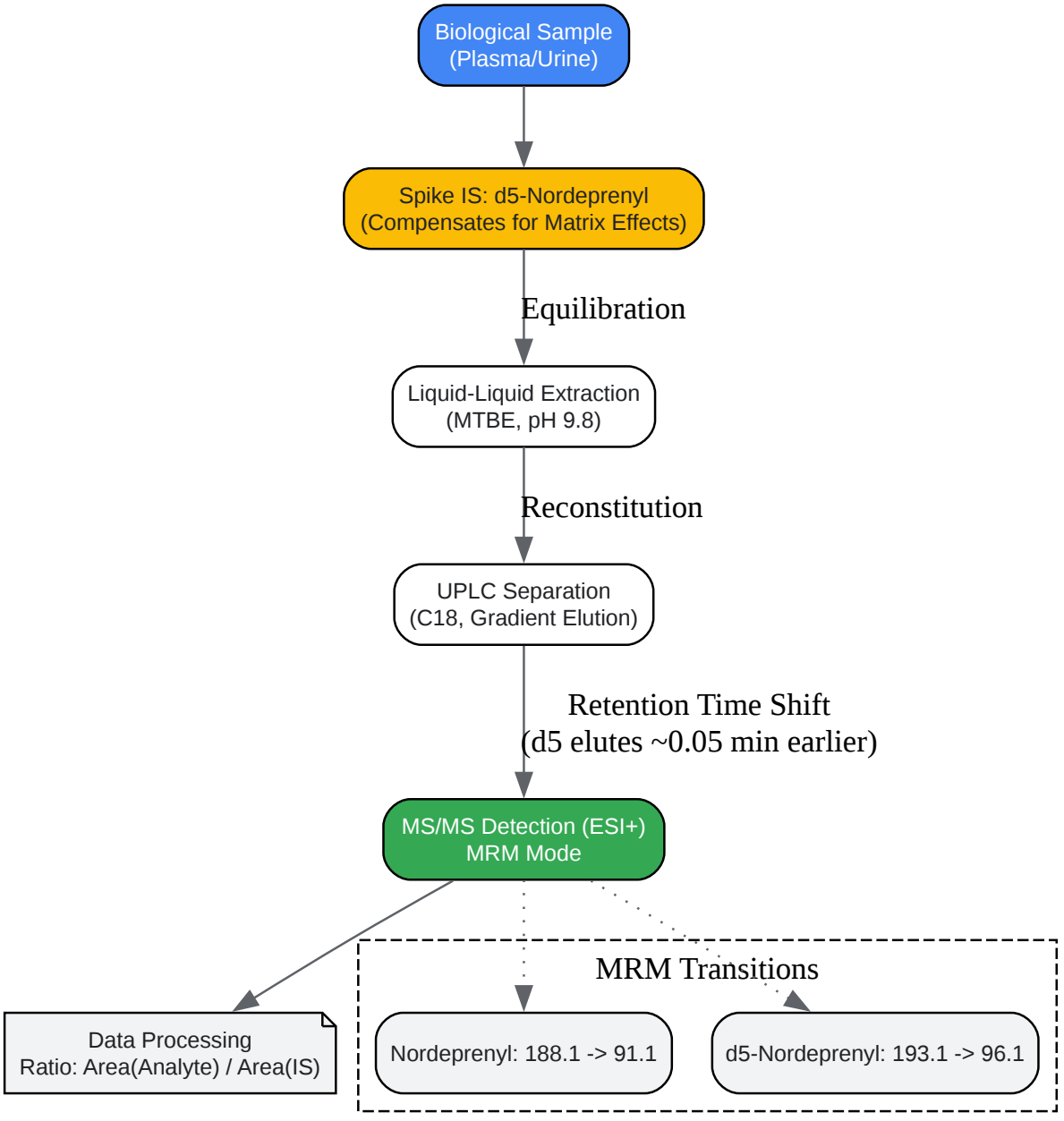
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Caption: Metabolic trajectory of Selegiline. The conversion of Nordeprenyl to Amphetamine involves propargyl cleavage, a primary target for deuterium stabilization (KIE).

Diagram 2: LC-MS/MS Bioanalytical Workflow

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This flowchart details the logic for using d5-Nordeprenyl as an Internal Standard to ensure data integrity.



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Caption: Validated LC-MS/MS workflow using d5-Nordeprenyl. The internal standard tracks extraction efficiency and ionization suppression.

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